

Technical Guide: Physicochemical Properties of 2-[(Pyridin-3-yl)methoxy]pyrimidine

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Compound of Interest

Compound Name: 2-[(Pyridin-3-yl)methoxy]pyrimidine

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This document provides a concise technical overview of a key physicochemical property of the heterocyclic compound **2-[(Pyridin-3-yl)methoxy]pyrimidine**: its molecular weight. The accurate determination of molecular weight is a fundamental first step in a wide array of research and development applications, including quantitative analysis, structural elucidation, and computational modeling.

Core Physicochemical Data

The fundamental properties of **2-[(Pyridin-3-yl)methoxy]pyrimidine** are summarized below. The molecular formula was determined by systematic analysis of the compound's nomenclature, and the molecular weight was calculated based on this formula.

| Parameter | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₉ N ₃ O |
| Molecular Weight | 187.20 g/mol [1] [2] [3] [4] [5] |

Determination of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical structure of **2-[(Pyridin-3-yl)methoxy]pyrimidine**, as inferred from its IUPAC name, consists of a pyrimidine ring linked to a pyridine ring through a methoxy bridge.

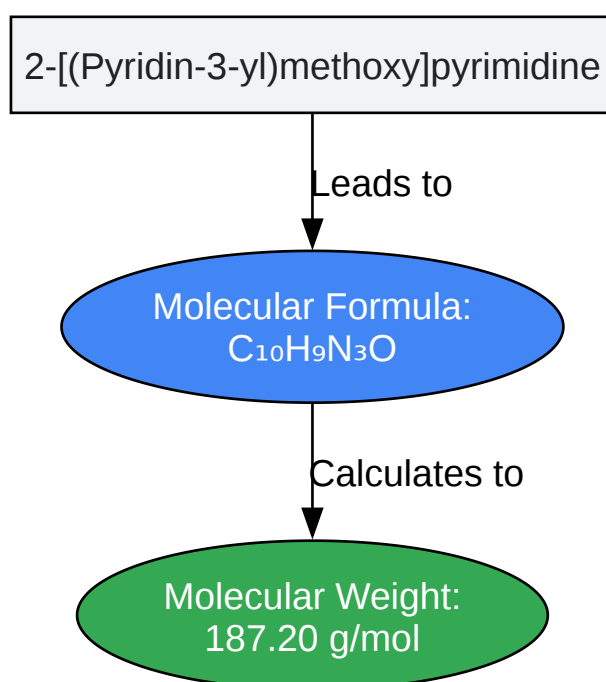
The molecular formula is established as $C_{10}H_9N_3O$. The molecular weight is calculated as follows:

- $(10 \times \text{Atomic Weight of Carbon}) + (9 \times \text{Atomic Weight of Hydrogen}) + (3 \times \text{Atomic Weight of Nitrogen}) + (1 \times \text{Atomic Weight of Oxygen})$
- $(10 \times 12.011) + (9 \times 1.008) + (3 \times 14.007) + (1 \times 15.999) = 187.20 \text{ g/mol}$

This calculated value is corroborated by multiple chemical databases for compounds with the same molecular formula^{[1][2][3][4][5]}.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its molecular weight.



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Caption: Logical flow from compound name to molecular weight.

Experimental Protocols

This document focuses on the calculated molecular weight of **2-[(Pyridin-3-yl)methoxy]pyrimidine**, a theoretical value derived from its molecular formula. As such, experimental protocols for techniques like mass spectrometry, which would be used for empirical determination, are beyond the scope of this specific guide.

Signaling Pathways

Information regarding the interaction of **2-[(Pyridin-3-yl)methoxy]pyrimidine** with biological signaling pathways is not relevant to the calculation of its intrinsic molecular weight and is therefore not included in this technical guide.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-[(Pyridin-3-yl)methoxy]pyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2474174#2-pyridin-3-yl-methoxy-pyrimidine-molecular-weight]

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